

Comparative study of hydrogen storage properties in Group V metal hydrides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Niobium Hydride

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A Comparative Analysis of Hydrogen Storage Capabilities in Group V Metal Hydrides: Vanadium, Niobium, and Tantalum

This guide presents a comparative study of the hydrogen storage properties of Group V metal hydrides, specifically focusing on vanadium hydride (VH_x), **niobium hydride** (NbH_x), and tantalum hydride (TaH_x). The objective is to provide researchers, scientists, and professionals in drug development with a comprehensive overview of their performance, supported by experimental data. This comparison covers key metrics including hydrogen storage capacity, thermodynamic properties, and kinetic performance. Detailed experimental methodologies for the cited data are also provided to ensure reproducibility and further research.

Data Presentation: A Comparative Overview

The hydrogen storage properties of vanadium, niobium, and tantalum hydrides are summarized in the table below, offering a clear comparison of their quantitative performance metrics.

Property	Vanadium Hydride (VH _x)	Niobium Hydride (NbH _x)	Tantalum Hydride (TaH _x)
Gravimetric Hydrogen Capacity (wt%)	Up to 5.8 (gel)[1], ~2.0 (reversible, bulk)[2][3]	~2.45 (total, for Ti ₁₁ V ₃₀ Nb ₂₈ Cr ₃₁ alloy) [4]	Data not readily available for direct comparison
Volumetric Hydrogen Capacity (g/L)	~150 (estimated for VH ₂)	~114 (for NbH)	~100 (for TaH)
Enthalpy of Formation (ΔH _f)	-40 kJ/mol H ₂ [5]	-27 kJ/mol H ₂ (-0.28 eV/H atom)[6]	Data not readily available for direct comparison
Entropy of Formation (ΔS _f)	-140 J/K·mol H ₂ [5]	Data not readily available for direct comparison	Data not readily available for direct comparison
Activation Energy for Desorption (E _a)	79.41 - 83.56 kJ/mol[7]	~58 - 105 kJ/mol (14 - 25 kcal/mol)[8]	56.2 kJ/mol (for hydriding)[9]

Experimental Protocols

The following are detailed methodologies for the key experiments commonly used to characterize the hydrogen storage properties of metal hydrides.

Sieverts' Method (Volumetric Analysis)

The Sieverts' method is a volumetric technique used to measure the amount of hydrogen absorbed or desorbed by a material at a given pressure and temperature.

Objective: To determine the pressure-composition-temperature (PCT) isotherms, which are crucial for understanding the thermodynamic properties of the hydride.

Methodology:

- A known mass of the metal hydride sample is placed in a sealed reactor of a known volume.

- The reactor is evacuated to remove any residual gases and heated to the desired temperature.
- A known quantity of hydrogen gas is introduced into a calibrated reservoir of known volume.
- The hydrogen is then expanded into the reactor containing the sample.
- After the system reaches equilibrium, the final pressure is measured.
- The amount of hydrogen absorbed by the sample is calculated based on the pressure drop, the known volumes of the reactor and reservoir, and the temperature, using the ideal gas law or a real gas equation of state.
- This process is repeated at different pressures to construct a full PCT isotherm.

Temperature Programmed Desorption (TPD)

TPD is used to study the desorption kinetics of hydrogen from a metal hydride.

Objective: To determine the desorption temperature and to calculate the activation energy for desorption.

Methodology:

- The metal hydride sample is first fully hydrogenated.
- The sample is then heated at a constant rate in a controlled atmosphere (typically an inert gas flow or under vacuum).
- A detector, such as a thermal conductivity detector (TCD) or a mass spectrometer, continuously monitors the concentration of hydrogen in the effluent gas.
- A plot of the hydrogen concentration versus temperature is generated, showing one or more desorption peaks.
- The temperature at which the desorption rate is maximum (T_m) is determined for different heating rates (Φ).

- The activation energy (E_a) can then be calculated using the Kissinger method by plotting $\ln(\Phi/T_m^2)$ versus $1/T_m$.[\[10\]](#)

Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with the absorption and desorption of hydrogen.

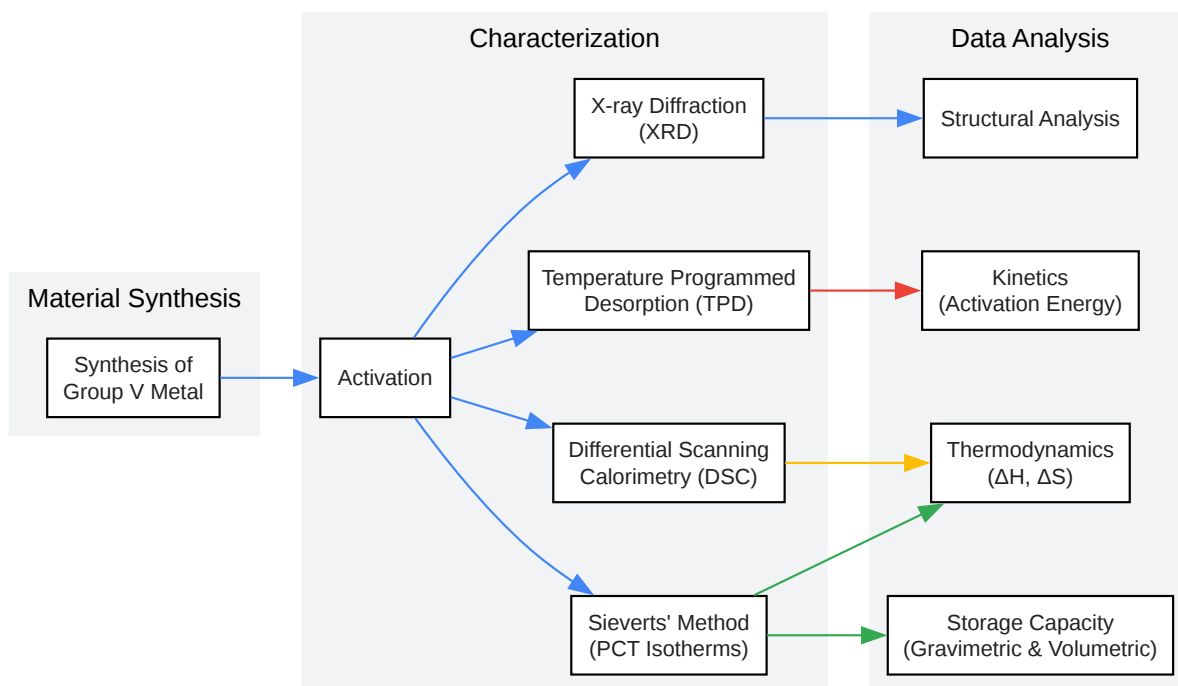
Objective: To determine the enthalpy (ΔH) and entropy (ΔS) of hydride formation and decomposition.

Methodology:

- A small, known mass of the sample is placed in a sample pan, and an empty reference pan is also prepared.
- Both pans are heated or cooled at a controlled rate in a hydrogen or inert atmosphere.
- The DSC instrument measures the difference in heat flow between the sample and the reference.
- Exothermic or endothermic peaks in the DSC curve correspond to the heat of absorption or desorption, respectively.
- The area under the peak is integrated to determine the total heat of the reaction, which is then used to calculate the enthalpy change.

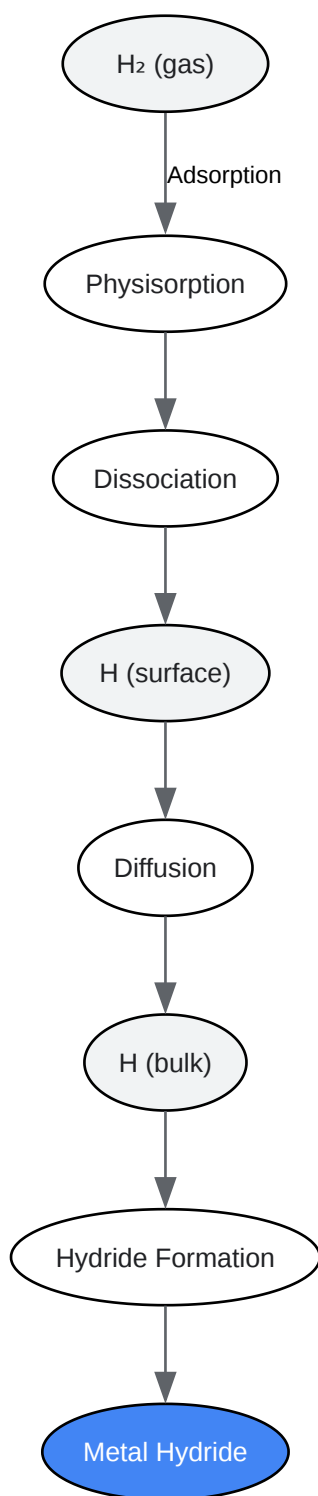
Mandatory Visualization

The following diagrams illustrate the logical relationships and experimental workflows discussed in this guide.



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Caption: Experimental workflow for characterizing metal hydrides.



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Caption: Steps in the hydrogen absorption process by a metal.

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- To cite this document: BenchChem. [Comparative study of hydrogen storage properties in Group V metal hydrides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12812564#comparative-study-of-hydrogen-storage-properties-in-group-v-metal-hydrides]

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